

Technical Support Center: L-Tyrosine Disodium Salt Dihydrate

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Compound of Interest

Compound Name: *L-Tyrosine disodium salt dihydrate*

Cat. No.: *B15680748*

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **L-Tyrosine disodium salt dihydrate**, focusing on the effects of pH.

Frequently Asked Questions (FAQs)

Q1: What is the primary factor affecting the stability of **L-Tyrosine disodium salt dihydrate** in aqueous solutions?

The stability of **L-Tyrosine disodium salt dihydrate** in solution is significantly influenced by the pH of the solution. Both strongly acidic and alkaline conditions can accelerate its degradation. Additionally, exposure to light and oxidizing agents can lead to degradation.

Q2: How does pH affect the solubility of **L-Tyrosine disodium salt dihydrate**?

L-Tyrosine itself has very low solubility in water at a neutral pH (around 0.45 mg/mL). Its solubility increases significantly under acidic (below pH 2) or alkaline (above pH 9) conditions. **L-Tyrosine disodium salt dihydrate**, however, offers much greater solubility in water, especially around neutral pH.

Q3: What are the typical degradation pathways for L-Tyrosine in solution?

The primary degradation pathways for L-Tyrosine in solution involve oxidation. Photo-oxidation can occur upon exposure to light, particularly in the presence of oxygen.^[1] This can lead to the formation of dityrosine and other oxidation products, which may result in discoloration and precipitation. Under certain conditions, such as in the presence of high concentrations of hydrochloric acid, halogenation of the tyrosine ring can also occur.^[2]

Q4: What is the optimal pH range for the stability of L-Tyrosine solutions?

While specific quantitative data for **L-Tyrosine disodium salt dihydrate** is limited, information on similar compounds like N-Acetyl-L-tyrosine suggests that the greatest stability is achieved in the neutral to slightly acidic pH range (approximately pH 4-7).^[3] Both strongly acidic (below pH 3) and alkaline (above pH 8) conditions are likely to increase the rate of degradation.^[3]

Q5: How should I prepare and store stock solutions of **L-Tyrosine disodium salt dihydrate** to ensure stability?

To maximize stability, it is recommended to prepare solutions fresh. If short-term storage is necessary, solutions should be kept at 2-8°C and protected from light. For longer-term storage, freezing at -20°C or below is advisable, though repeated freeze-thaw cycles should be avoided. The use of buffers to maintain a stable pH within the optimal range is also recommended.

Q6: Can I autoclave solutions containing **L-Tyrosine disodium salt dihydrate**?

Autoclaving is generally not recommended for solutions containing L-Tyrosine or its salts. The high temperatures can accelerate degradation. Sterile filtration is the preferred method for sterilization.

Data Presentation

Table 1: Solubility of L-Tyrosine at Different pH Values

pH	Approximate Solubility of L-Tyrosine (mg/mL)
< 2	Increased solubility
3.2 - 7.5	~ 0.45
> 9	Increased solubility

Note: **L-Tyrosine disodium salt dihydrate** has a significantly higher aqueous solubility of approximately 100 mg/mL.[\[2\]](#)

Experimental Protocols

Protocol for Assessing the pH Stability of L-Tyrosine Disodium Salt Dihydrate

This protocol outlines a forced degradation study to evaluate the stability of **L-Tyrosine disodium salt dihydrate** at different pH values.

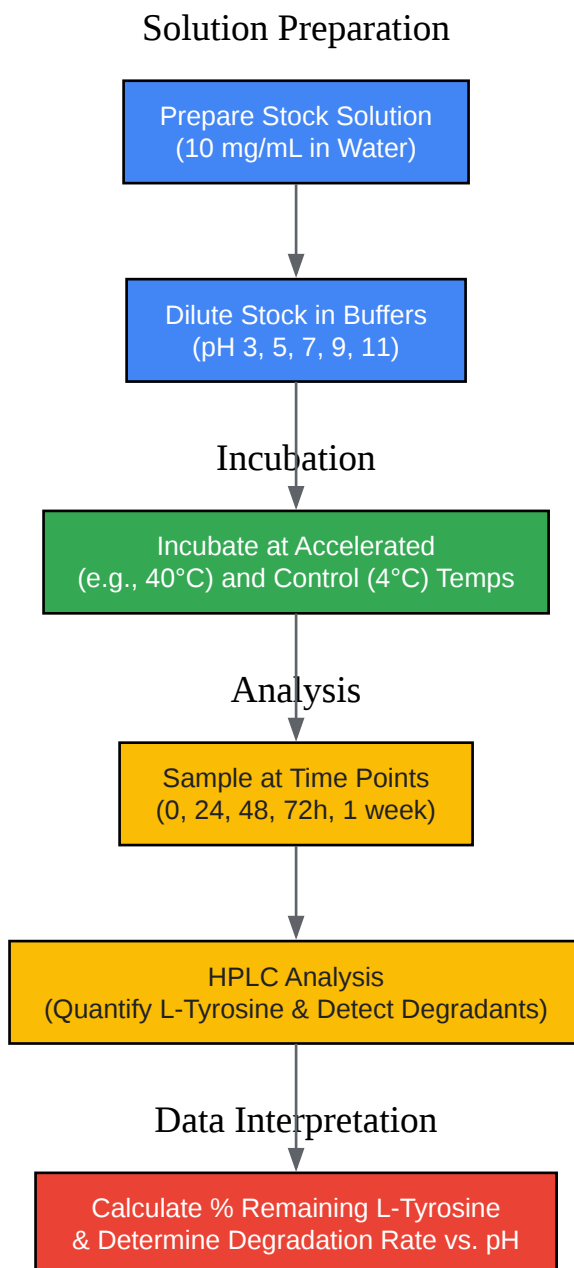
1. Materials:

- **L-Tyrosine disodium salt dihydrate**
- Buffer solutions (e.g., citrate for pH 3 and 5; phosphate for pH 7; borate for pH 9 and 11)
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- High-purity water
- HPLC system with a UV detector
- HPLC column (e.g., C18)
- Mobile phase (e.g., a gradient of acetonitrile and water with a suitable buffer)
- Vials for sample incubation

2. Procedure:

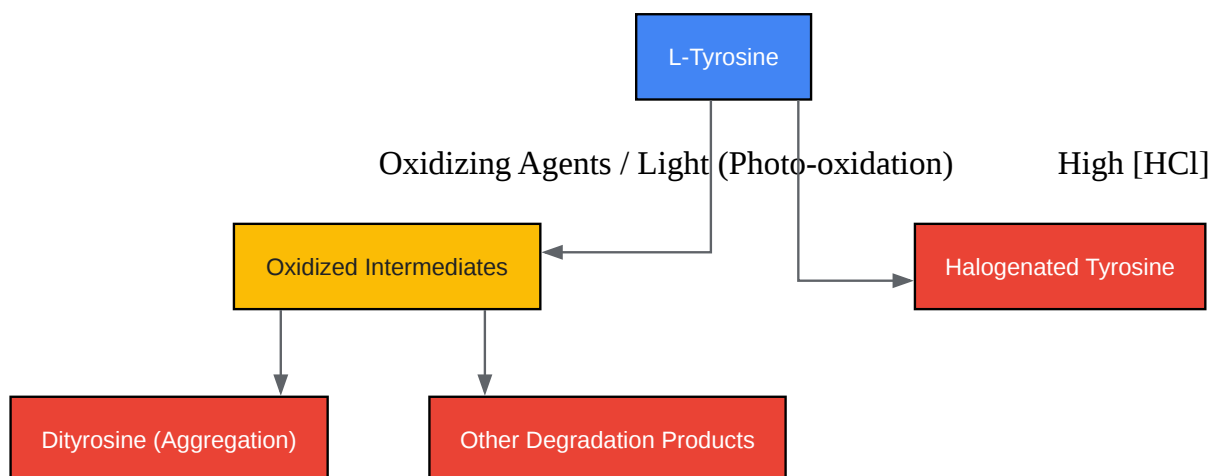
- Preparation of Stock Solution: Prepare a stock solution of **L-Tyrosine disodium salt dihydrate** in high-purity water at a known concentration (e.g., 10 mg/mL).
- Preparation of Test Solutions:
 - For each pH to be tested (e.g., 3, 5, 7, 9, 11), dilute the stock solution with the corresponding buffer to a final concentration of 1 mg/mL.
 - Verify and, if necessary, adjust the final pH of each solution using dilute HCl or NaOH.
- Sample Incubation:
 - Aliquot the test solutions into amber vials to protect from light.
 - Store the vials at a constant, elevated temperature (e.g., 40°C or 60°C) to accelerate degradation.
 - Also, store a set of control samples at a lower temperature (e.g., 4°C).
- Time Points for Analysis: Withdraw samples from each pH condition at predetermined time intervals (e.g., 0, 24, 48, 72 hours, and 1 week).
- Sample Analysis (HPLC):
 - At each time point, dilute the samples to a suitable concentration for HPLC analysis.
 - Inject the samples into the HPLC system.
 - Monitor the peak area of the intact L-Tyrosine and the appearance of any new peaks, which would indicate degradation products.
- Data Analysis:
 - Calculate the percentage of L-Tyrosine remaining at each time point for each pH condition relative to the initial concentration (time 0).
 - Plot the percentage of remaining L-Tyrosine against time for each pH to determine the degradation rate.

Mandatory Visualization



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Caption: Workflow for pH stability testing of **L-Tyrosine disodium salt dihydrate**.



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Caption: Simplified degradation pathways of L-Tyrosine in solution.

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References

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